

Verifying the Molar Enthalpy of Fusion for Cesium Chromate: A Comparative Guide

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For researchers, scientists, and drug development professionals, a precise understanding of the physicochemical properties of inorganic compounds is paramount. This guide provides a comparative analysis of the molar enthalpy of fusion for **cesium chromate** and other alkali metal chromates, supported by established experimental protocols.

While a definitive experimental value for the molar enthalpy of fusion of **cesium chromate** (Cs₂CrO₄) is not readily available in the reviewed literature, this guide offers a comparative framework using data for other alkali metal chromates. The primary experimental technique for determining the molar enthalpy of fusion is Differential Scanning Calorimetry (DSC).[1]

Comparative Analysis of Alkali Metal Chromates

The molar enthalpy of fusion is a critical thermodynamic parameter that quantifies the energy required to transform a substance from a solid to a liquid state at its melting point. This value is indicative of the strength of the crystal lattice. A comparative summary of the available data for alkali metal chromates is presented below.



Compound	Formula	Melting Point (°C)	Molar Enthalpy of Fusion (kJ/mol)
Sodium Chromate	Na ₂ CrO ₄	792[2]	24.3[3][4]
Potassium Chromate	K ₂ CrO ₄	968[5][6]	28.9[7]
Rubidium Chromate	Rb ₂ CrO ₄	Not Found	Not Found
Cesium Chromate	CS2CrO4	954 - 961	Not Found in Searched Literature

Note: The molar enthalpy of fusion for Sodium Chromate was calculated from the reported heat of fusion of 5810 cal/mol.[3][4] The molar enthalpy of fusion for Potassium Chromate was calculated from the reported heat of fusion of 35.6 cal/g and its molar mass of 194.19 g/mol .[5] [7][8]

Experimental Protocol: Determination of Molar Enthalpy of Fusion by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.[1]

1. Sample Preparation:

- Accurately weigh 5-20 mg of the inorganic salt sample into a clean, dry aluminum DSC pan.
 [9]
- Ensure the sample is spread evenly across the bottom of the pan to optimize thermal contact.
- Hermetically seal the pan to prevent any loss of mass during heating. For samples sensitive to oxidation, sealing under an inert atmosphere may be necessary.

2. Instrument Setup and Calibration:

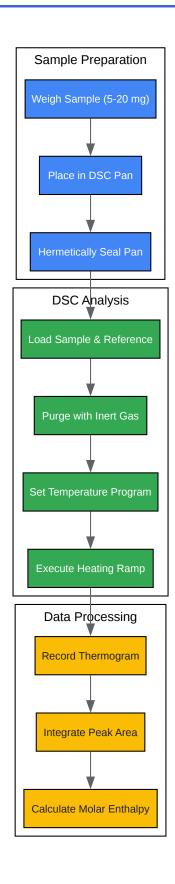


- Use a calibrated Differential Scanning Calorimeter. Calibration for temperature and enthalpy is typically performed using certified reference materials with known melting points and enthalpies of fusion, such as indium.
- Place an empty, sealed aluminum pan as the reference in the DSC cell.[9]
- Purge the DSC cell with a high-purity inert gas, such as nitrogen or argon, at a constant flow rate (e.g., 50 mL/min) throughout the experiment to provide an inert atmosphere and prevent oxidative degradation.
- 3. DSC Measurement:
- Equilibrate the sample at a temperature well below its expected melting point.
- Heat the sample at a constant, controlled rate (e.g., 10 °C/min) through its melting transition.
 [9]
- Record the differential heat flow between the sample and the reference as a function of temperature. The melting process will appear as an endothermic peak on the DSC thermogram.[1]
- 4. Data Analysis:
- From the resulting DSC curve, determine the onset temperature of the melting peak, which corresponds to the melting point.
- Integrate the area of the melting peak to determine the heat of fusion (in Joules).[1]
- Calculate the molar enthalpy of fusion (ΔH fus) in kJ/mol using the following formula:
 - Δ Hfus (kJ/mol) = (Area of the peak (J) / Sample mass (g)) * Molar mass of the compound (g/mol) / 1000

Experimental Workflow for DSC Measurement

The logical flow of the experimental procedure for determining the molar enthalpy of fusion using DSC is illustrated in the diagram below.





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DSC Experimental Workflow



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